

Personal protective equipment for handling S-Isopropylisothiourea hydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *S-Isopropylisothiourea hydrobromide*

Cat. No.: *B1608640*

[Get Quote](#)

Essential Safety and Handling Guide for S-Isopropylisothiourea Hydrobromide

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **S-Isopropylisothiourea hydrobromide**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Physicochemical and Safety Data

A summary of key quantitative data for **S-Isopropylisothiourea hydrobromide** is presented below for quick reference.

Property	Value
Molecular Formula	C ₄ H ₁₀ N ₂ S · HBr
Molecular Weight	199.1 g/mol
Appearance	Crystalline solid
Purity	≥98%
Solubility	DMF: >50 mg/ml, DMSO: >20 mg/ml, Ethanol: >100 mg/ml, PBS (pH 7.2): >30 mg/ml[1]
Storage Temperature	Room temperature[1]
Stability	≥ 1 year[1]

Hazard Identification and Personal Protective Equipment (PPE)

S-Isopropylisothioureia hydrobromide is a chemical that requires careful handling to prevent potential exposure. While one safety data sheet (SDS) does not classify it as hazardous under the 2012 OSHA Hazard Communication Standard, others indicate it may be harmful if swallowed, inhaled, or absorbed through the skin, and can cause eye and skin irritation.[2][3] Therefore, a cautious approach and the use of appropriate personal protective equipment are essential.

Required Personal Protective Equipment:

- **Eye and Face Protection:** Always wear safety glasses with side shields or chemical splash goggles that meet ANSI standard Z87.1-2003.[4] A face shield should be worn in addition to goggles when there is a risk of splashing.[4]
- **Skin Protection:** Wear chemical-resistant gloves and a flame-resistant lab coat.[2][4] For chemicals with unknown toxicity, it is recommended to wear a flexible laminate glove under a pair of heavy-duty, chemically resistant outer gloves.[4]
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[2][3] If exposure limits are exceeded or irritation is

experienced, NIOSH/MSHA-approved respiratory protection should be used.[2]

- Footwear: Closed-toe shoes are mandatory in the laboratory.[4]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **S-Isopropylisothiourea hydrobromide** is crucial for safety and experimental integrity.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Keep away from heat, sparks, and open flames.[2]

2. Handling and Use:

- All handling of **S-Isopropylisothiourea hydrobromide** should be conducted in a well-ventilated chemical fume hood.[2]
- Ensure that an eyewash station and safety shower are readily accessible.[5]
- Avoid the formation of dust and aerosols.[3]
- Use non-sparking tools and explosion-proof equipment.[2][5]
- All equipment used when handling the product must be grounded to prevent static discharge. [2][5]
- Do not eat, drink, or smoke in the work area.[2]

3. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[2] If irritation persists, seek medical attention.[2]

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[2] If skin irritation persists, call a physician.[2]
- Ingestion: Rinse mouth with water and drink plenty of water.[2] Do not induce vomiting. Seek medical attention if you feel unwell.
- Inhalation: Move the person to fresh air.[3] If not breathing, give artificial respiration. If symptoms persist, call a physician.

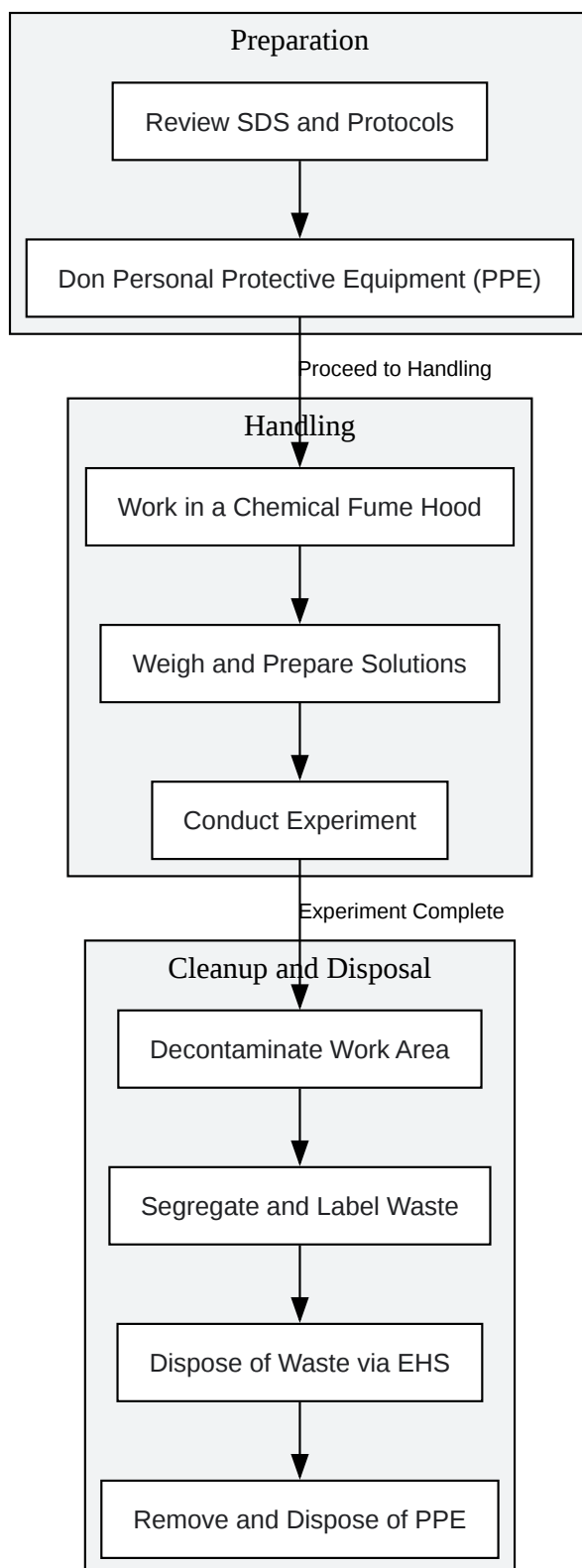
Disposal Plan

Proper disposal of **S-Isopropylisothiourea hydrobromide** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Collect all waste **S-Isopropylisothiourea hydrobromide** and solutions containing it in a properly labeled, sealed container.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, pipette tips, and paper towels, should be considered contaminated and disposed of as chemical waste.
- Disposal Method: Dispose of all waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains or surface water.[2][3] Contact your institution's environmental health and safety (EHS) department for specific disposal procedures.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **S-Isopropylisothiourea hydrobromide** in a laboratory setting.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. dept.harpercollege.edu [dept.harpercollege.edu]
- 4. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 5. media.laballey.com [media.laballey.com]
- To cite this document: BenchChem. [Personal protective equipment for handling S-Isopropylisothiourea hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1608640#personal-protective-equipment-for-handling-s-isopropylisothiourea-hydrobromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com